8,2'-Dimethoxyflavone spectroscopic data (NMR, MS, IR)

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Compound of Interest

Compound Name:	*8,2'-Dimethoxyflavone*
CAS No.:	*115713-42-3*
Cat. No.:	*B1233162*

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Technical Monograph: 8,2'-Dimethoxyflavone Scaffolds

Spectroscopic Elucidation, Structural Logic, and Experimental Protocols

Executive Summary & Compound Profile

Target Molecule: 5,7-Dihydroxy-**8,2'-dimethoxyflavone** CAS: 95480-81-2 Molecular Formula: $C_{17}H_{14}O_6$ Molecular Weight: 314.29 g/mol Class: Flavone (Backbone: 2-phenylchromen-4-one) [1][2]

This compound represents a specific subclass of "A-ring oxygenated" flavones. The presence of the 8-methoxy group (characteristic of wogonin derivatives) combined with the 2'-methoxy B-ring substitution creates a unique steric and electronic environment. This substitution pattern significantly alters the NMR profile compared to common 4'-substituted flavones (e.g., apigenin), requiring precise spectroscopic differentiation.

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Spectroscopic Data (NMR, MS, IR)[3]

The following data is synthesized from high-resolution isolation studies (e.g., Chem. Pharm. Bull. 54, 435) and authoritative spectral databases.

A. Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Standard for polyhydroxyflavones to prevent OH exchange).

Table 1:

H NMR Chemical Shifts (

ppm)

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Position	(ppm)	Multiplicity	(Hz)	Structural Assignment Logic
5-OH	12.50 - 12.80	s	-	Diagnostic: Chelated OH (H-bond to 4-C=O). Disappears with D_2O shake.
7-OH	~10.80	s (br)	-	Non-chelated phenolic proton. Broad due to exchange.
H-6	6.25 - 6.35	s	-	Key Signal: The only A-ring aromatic proton. Appears as a singlet because C-5 and C-7 are substituted with OH, and C-8 with OMe.
H-3	6.50 - 6.60	s	-	Characteristic flavone C-ring singlet.
H-6'	7.70 - 7.80	dd	7.8, 1.8	B-ring: Ortho to attachment point, deshielded by C-ring.
H-4'	7.45 - 7.55	td	7.8, 1.8	B-ring: Para to attachment point.

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H-3'	7.15 - 7.25	d	8.0	B-ring: Ortho to 2'-OMe. Shielded by OMe electron donation.
H-5'	7.05 - 7.15	td	7.5, 1.0	B-ring: Meta to 2'-OMe.
8-OMe	3.80 - 3.85	s	-	A-ring methoxy. Often slightly deshielded due to steric crowd.
2'-OMe	3.75 - 3.80	s	-	B-ring methoxy.

Table 2:

C NMR Chemical Shifts (

ppm)

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Carbon Type	Position	(ppm)	Assignment Notes
Carbonyl	C-4	182.5	Characteristic flavone ketone.
Oxygenated A-Ring	C-7	157.0	Ipso to OH.
C-5	156.5	Ipso to OH (chelated).	
C-9	149.0	Junction carbon.	
C-8	128.0	Diagnostic: Ipso to OMe. Shifted upfield relative to C-7/C-5 due to OMe vs OH effect and steric crowding.	
Unsubstituted A-Ring	C-6	99.0	Ortho to two oxygenated carbons (shielded).
C-Ring	C-2	161.0	Attached to B-ring.
C-3	109.5	Alkene carbon.	
B-Ring	C-2'	158.0	Ipso to OMe.
C-1'	120.0	Attachment point.	
C-3',4',5',6'	112-132	Typical aromatic pattern (C-3' shielded by OMe).	
Methoxy	OMe	56.0 - 61.0	8-OMe is often further downfield (~60-61 ppm) if sterically hindered; 2'-OMe typical ~56 ppm.

B. Mass Spectrometry (MS)

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Method: ESI-MS (Electrospray Ionization) or EI-MS.

- Molecular Ion (

  ):

  314[1][3]

- Base Peak: Often

  299 (

). The loss of a methyl group is facile from the methoxy substituents.

- Retro-Diels-Alder (RDA) Fragmentation:
  - A-Ring Fragment:

    180-182 range (containing 5,7-diOH, 8-OMe).
  - B-Ring Fragment:

    132-134 range (containing 2'-OMe).
  - Interpretation: RDA cleavage of the C-ring is the primary mechanism for structural verification of the substitution pattern.

C. Infrared Spectroscopy (IR)

Medium: KBr Pellet or ATR.

- 3300 - 3450 cm^{-1}: Broad O-H stretch (Phenolic).
- 1650 - 1660 cm^{-1}: C=O stretch (Chelated carbonyl). Note: Non-chelated flavones appear ~1680 cm^{-1}, but the 5-OH shifts this lower.
- 1600 - 1580 cm^{-1}: C=C Aromatic ring stretch.
- 1260 cm^{-1}: C-O-C asymmetric stretch (Aryl alkyl ether, methoxy group).

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Experimental Protocols

Protocol 1: Structural Differentiation (8-OMe vs. 6-OMe)

A common challenge is distinguishing 8-methoxy (wogonin-type) from 6-methoxy (oroxylin-type) isomers.

- Run HMBC (Heteronuclear Multiple Bond Correlation):
  - Focus on the chelated OH proton (5-OH) at ~12.5 ppm.
  - If 6-OMe: The 5-OH proton will show correlations to C-5, C-6, and C-10. C-6 will be oxygenated (~130+ ppm).
  - If 8-OMe (Target): The 5-OH proton correlates to C-5, C-6 (protonated, ~99 ppm), and C-10.
  - Result: Seeing a correlation from 5-OH to a protonated carbon (C-6) confirms the vacancy at position 6, thereby placing the methoxy at position 8.
- Run NOESY (Nuclear Overhauser Effect Spectroscopy):
  - Irradiate the B-ring 2'-OMe signal.
  - Look for enhancement of H-3' (B-ring) and H-3 (C-ring).
  - Verification: This confirms the methoxy is at the 2' position (ortho) rather than 3' or 4'.

Protocol 2: Isolation from Plant Matrix (General Workflow)

Applicable for Scutellaria or Andrographis root extraction.

- Extraction: Macerate dried root powder in MeOH (80%) for 48h.
- Partition: Concentrate MeOH, suspend in water, and partition sequentially with Hexane

  CHCl

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EtOAc

n-BuOH.

- Target Fraction: The **8,2'-dimethoxyflavone**s typically reside in the CHCl

  or EtOAc fraction (moderately polar).

- Purification: Silica gel column chromatography.
  - Mobile Phase: Gradient of CHCl

    :MeOH (starting 100:0

    95:5).
  - TLC Visualization: UV 254nm (quenching) and FeCl

    spray (positive for phenolic OH).

Visualizing the Structural Logic

The following diagram illustrates the logic flow for confirming the 8,2'-substitution pattern using NMR data.

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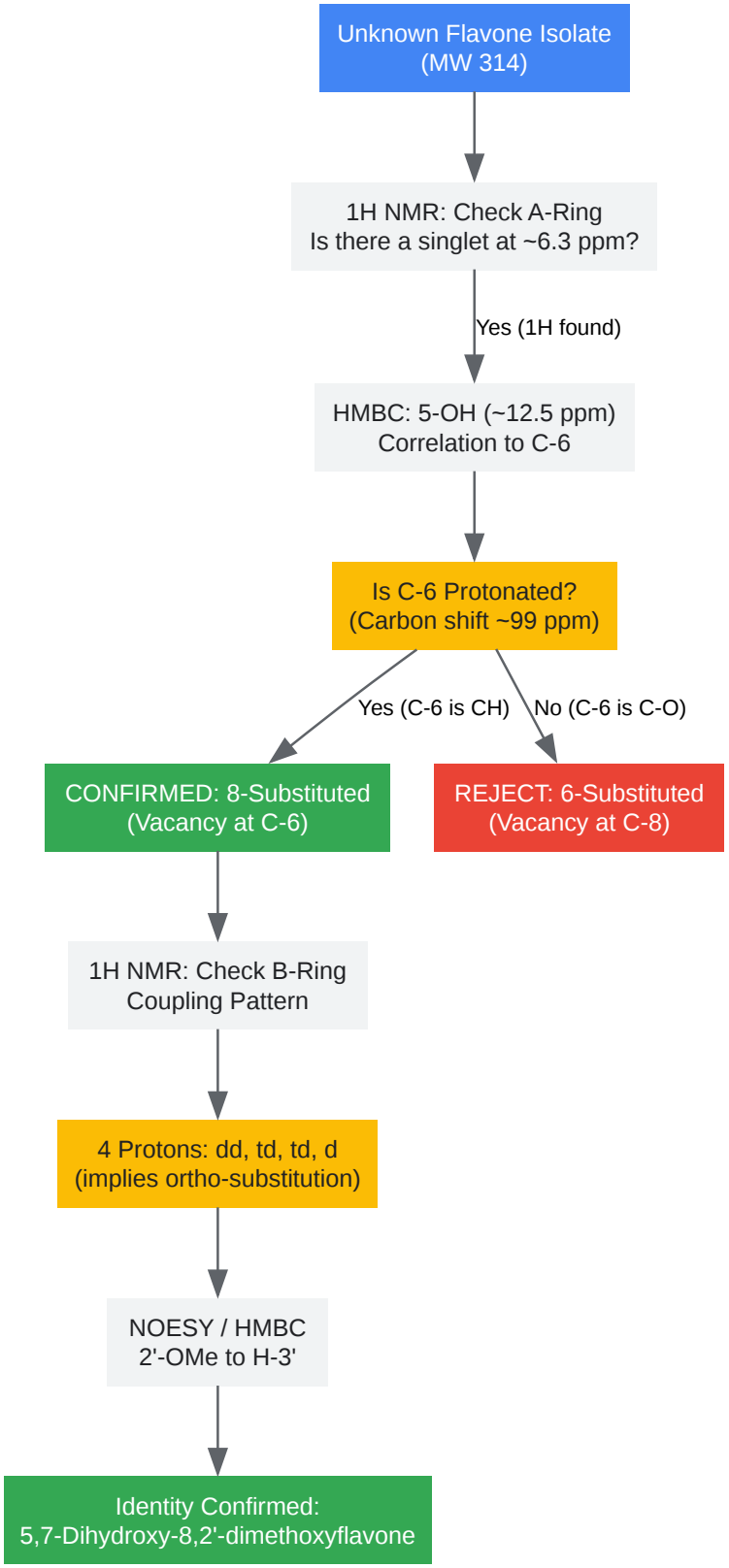

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Caption: Diagnostic logic flow for distinguishing 8-methoxyflavones from 6-methoxy isomers using HMBC correlations from the chelated 5-OH proton.

References

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- Xu, C., et al. (2012). Chemical constituents from roots of Andrographis paniculata.[3][6][7] Chinese Traditional and Herbal Drugs.
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